

Technical Guide: Physicochemical Characterization of 2-Methoxyhexane

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Compound of Interest

Compound Name: 2-Methoxyhexane

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential physicochemical properties of **2-methoxyhexane**, focusing on its boiling and melting points. While specific experimentally determined values for **2-methoxyhexane** are not readily available in public literature, this document outlines the standardized experimental protocols for their determination, ensuring a comprehensive framework for laboratory investigation.

Physicochemical Data for 2-Methoxyhexane

The determination of a compound's boiling and melting points is fundamental to its characterization, offering insights into its purity and physical state under varying temperatures. The following table summarizes the key physical properties of **2-methoxyhexane** relevant to this guide.

Property	Value	Method of Determination
Boiling Point	Data not available	Capillary Method or Simple Distillation
Melting Point	Data not available	Capillary Method (Thiele Tube or Digital Apparatus)
Molecular Formula	C ₇ H ₁₆ O	-
Molecular Weight	116.20 g/mol [1]	-
CAS Number	25246-71-3[1][2]	-

Experimental Protocols

Precise and reproducible experimental methods are critical for the accurate determination of a substance's physical properties.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] This property is a crucial indicator of a substance's volatility and purity.

Method 1: The Capillary Method

This micro-method is suitable for small sample volumes.

- Apparatus: Thiele tube or a melting point apparatus, thermometer, capillary tube (sealed at one end), small test tube, and a heating medium (e.g., mineral oil).
- Procedure:
 - A small amount of **2-methoxyhexane** is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
 - The test tube is attached to a thermometer and immersed in a heating bath, such as a Thiele tube, ensuring the sample is level with the thermometer bulb.

- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.[4]
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[4] This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Method 2: Simple Distillation

For larger sample quantities, simple distillation provides an accurate measure of the boiling point.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
 - A sample of **2-methoxyhexane** (at least 5 mL) is placed in the distillation flask.[3]
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The sample is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then enters the condenser.
 - The temperature is recorded when it stabilizes during the distillation process. This constant temperature is the boiling point of the substance.[5]

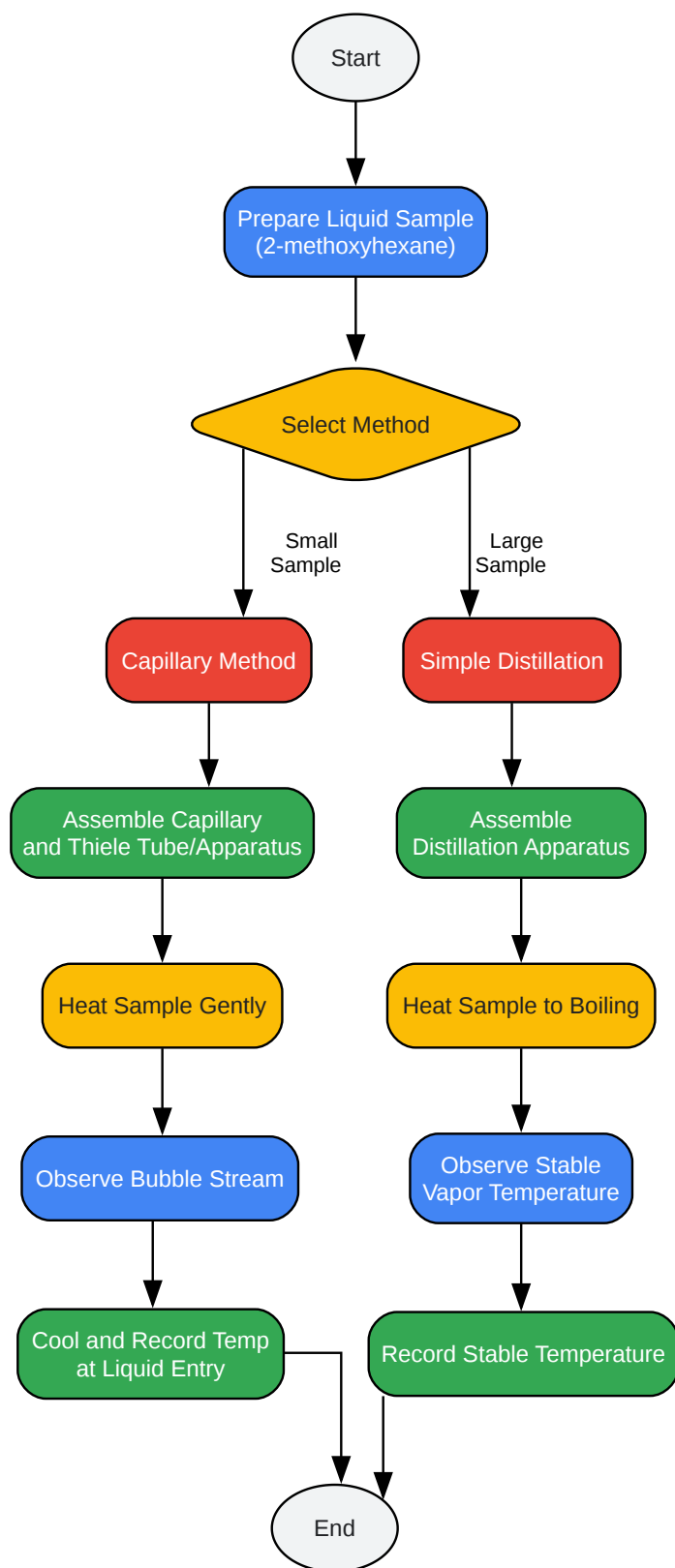
The melting point is the temperature at which a solid transitions to a liquid. For pure crystalline solids, this transition occurs over a narrow range. A broad melting point range often indicates the presence of impurities.[6]

Method: Capillary Melting Point Determination

- Apparatus: Melting point apparatus (e.g., Mel-Temp or DigiMelt) or a Thiele tube setup, thermometer, and capillary tubes.[6]
- Procedure:
 - A small amount of finely powdered, dry sample of solidified **2-methoxyhexane** is packed into a capillary tube to a height of 2-3 mm.[7]
 - The capillary tube is placed in the heating block of the melting point apparatus.[8]
 - If the approximate melting point is unknown, a rapid heating rate (10-20°C per minute) can be used to get a preliminary value.[6]
 - A fresh sample is then heated slowly, at a rate of about 2°C per minute, starting from a temperature approximately 20°C below the estimated melting point.[6][7]
 - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[7]

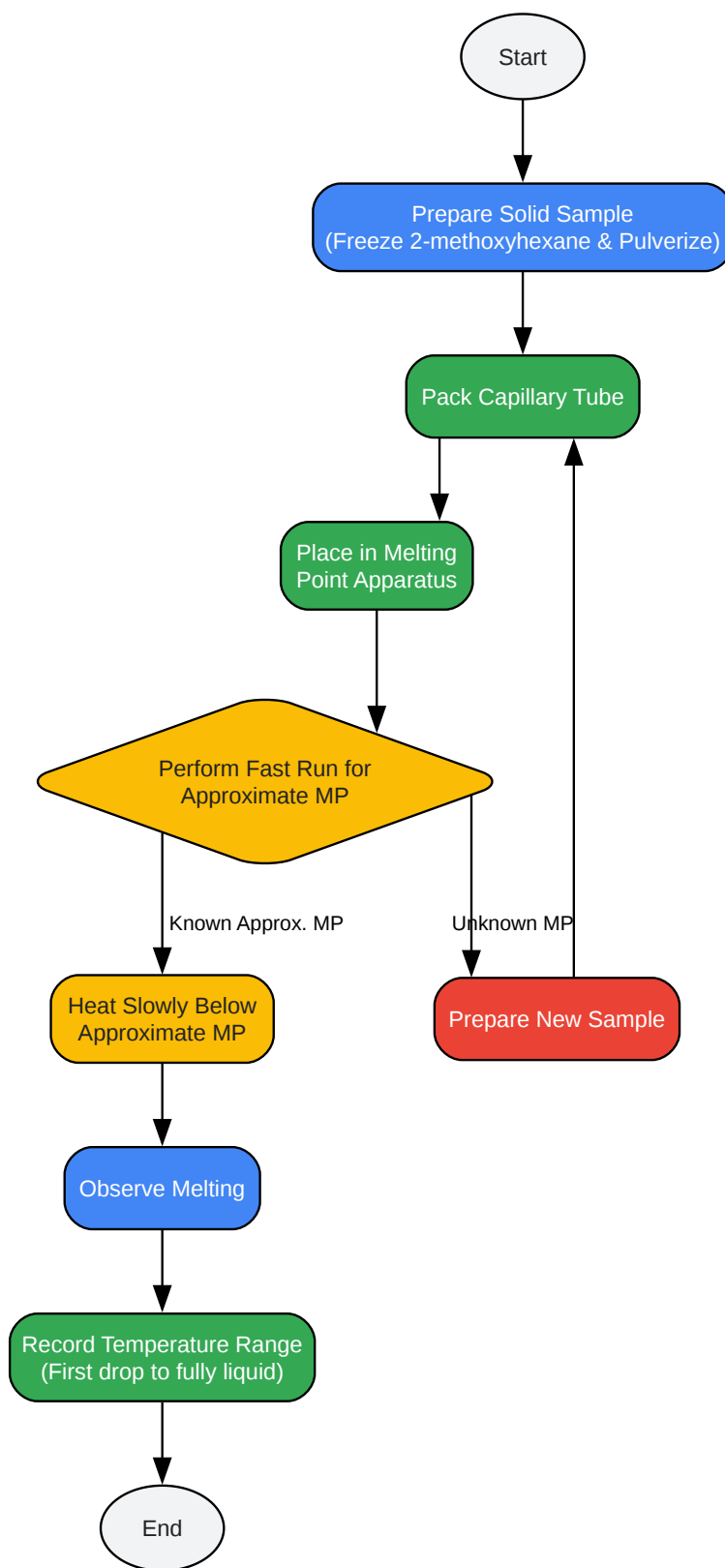
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the boiling and melting points of a chemical compound such as **2-methoxyhexane**.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Melting Point Determination.

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